

An In-depth Technical Guide to 1-Acetylindole: Safety, Properties, and Handling

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Compound of Interest

Compound Name: 1-Acetylindole

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This technical guide provides a comprehensive overview of **1-acetylindole** (CAS No. 576-15-8), a derivative of indole. The document details its chemical and physical properties, comprehensive safety information, and protocols for safe handling and synthesis, drawing primarily from the PubChem database and other scientific resources. This guide is intended to be a critical resource for professionals in research and development who handle or utilize **1-acetylindole** in their work.

PubChem Data and Chemical Identifiers

1-Acetylindole, with the PubChem CID 68470, is a member of the indole family.^[1] Its fundamental properties and identifiers are summarized below for quick reference.

Identifier Type	Value
PubChem CID	68470
CAS Number	576-15-8[2]
Molecular Formula	C ₁₀ H ₉ NO[1]
Molecular Weight	159.18 g/mol [1]
IUPAC Name	1-indol-1-ylethanone[1]
Synonyms	N-Acetylindole, 1-(1H-indol-1-yl)ethanone, 1-Acetyl-1H-indole[1]
InChI	InChI=1S/C10H9NO/c1-8(12)11-7-6-9-4-2-3-5-10(9)11/h2-7H,1H3[2]
InChIKey	UUCUQJHYUPXDHN-UHFFFAOYSA-N[2]
Canonical SMILES	CC(=O)N1C=CC2=CC=CC=C21[3]

Physical and Chemical Properties

The known physical and chemical properties of **1-acetylindole** are presented in the following table. This data is crucial for designing experiments and for safe handling and storage.

Property	Value	Source
Physical State	Liquid	[2]
Boiling Point	123-125 °C at 8 mmHg	[2]
Density	1.387 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.607	[2]
Flash Point	>230 °F (>110 °C)	[4]
Storage Temperature	2-8°C	[2]
XLogP3-AA (Predicted)	2.6	[3]

Safety and Hazard Information

1-Acetylindole is classified as an irritant.[\[1\]](#) The following sections provide detailed information on its hazards, safe handling procedures, and emergency measures.

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **1-acetylindole**[\[1\]](#):

Code	Hazard Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Signal Word: Warning[\[1\]](#)

Hazard Pictogram:

- Irritant (Exclamation Mark)[\[1\]](#)

Precautionary Statements

The following precautionary statements are recommended when handling **1-acetylindole**[\[1\]](#):

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P319	Get medical help if you feel unwell.
P332+P317	If skin irritation occurs: Get medical help.
P337+P317	If eye irritation persists: Get medical help.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local regulations.

Experimental Protocols

Safe Handling and Storage Protocol

This protocol outlines the necessary precautions for the safe handling and storage of **1-acetylindole** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[\[5\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat and closed-toe shoes.

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

4. Storage:

- Store in a cool, dry, and well-ventilated area.
- Recommended storage temperature is between 2-8°C.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.
- The storage class for this combustible liquid is 10.

Emergency Procedures

1. First Aid Measures:

- Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical attention.
- Skin Contact: Remove contaminated clothing immediately. Rinse the affected skin area with plenty of water for at least 15-20 minutes. If skin irritation occurs, seek medical advice.
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15-20 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.
- Ingestion: Do NOT induce vomiting.[\[5\]](#) Rinse mouth with water. Seek immediate medical attention or contact a poison control center.

2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Combustible liquid. Thermal decomposition can produce hazardous gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

3. Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment.
- Containment and Cleanup: Absorb the spill with an inert absorbent material (e.g., sand, silica gel). Collect the material in a suitable container for disposal.

Synthesis Protocol: N-Acetylation of Indole

A common method for the synthesis of **1-acetylindole** is the N-acetylation of indole using acetic anhydride. The following is a representative protocol.

Materials:

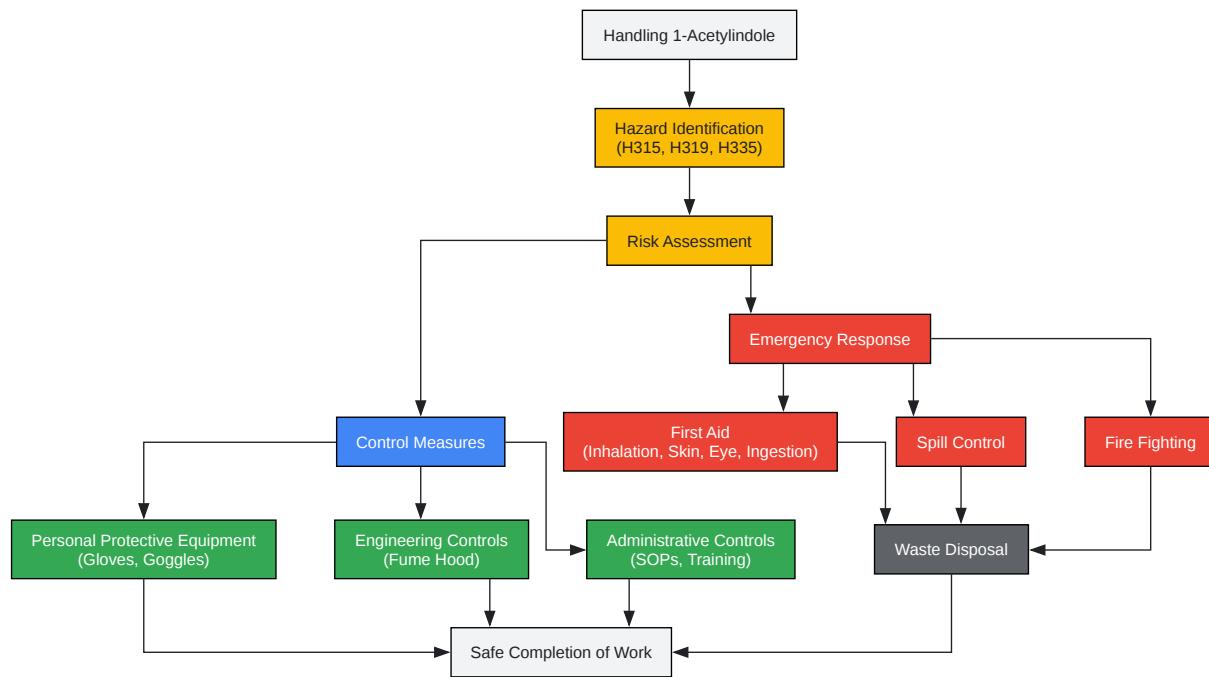
- Indole
- Acetic anhydride
- 4-Dimethylaminopyridine (DMAP) (catalyst)
- Triethylamine
- Appropriate solvent (e.g., dichloromethane)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve indole in the chosen solvent in a round-bottom flask.
- Add triethylamine and a catalytic amount of DMAP to the solution.
- Cool the mixture in an ice bath.
- Slowly add acetic anhydride to the cooled solution while stirring.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitor by TLC).
- Quench the reaction by adding water or a saturated solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent.
- Wash the combined organic layers with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by distillation or column chromatography to yield pure **1-acetylindole**.

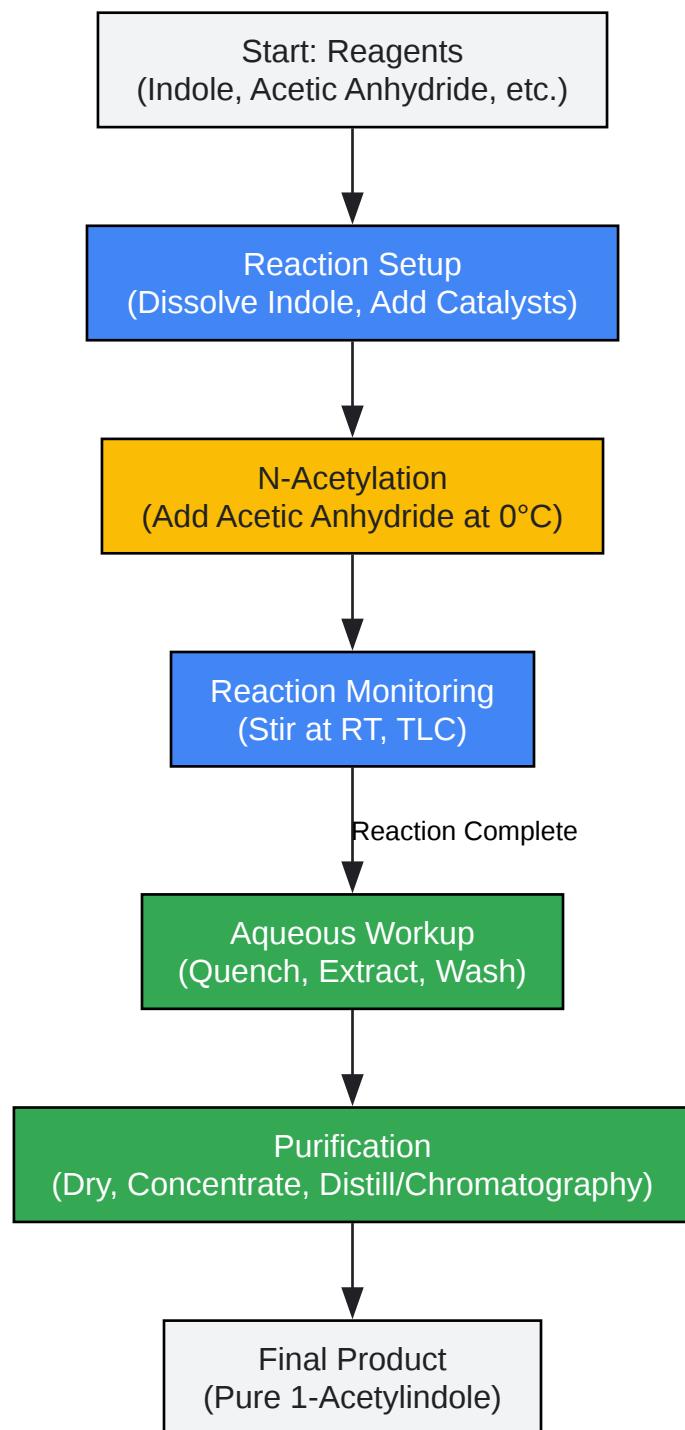
Visualizations

Logical Relationship of Safety Procedures

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Caption: Logical workflow for the safe handling of **1-acetylindole**.

Experimental Workflow for Synthesis



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Caption: Experimental workflow for the synthesis of **1-acetylindole**.

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